

Solifenacin-d5 Hydrochloride: A Technical Overview of its Physical Characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1R,3S-)Solifenacin-d5hydrochloride

Cat. No.: B15576187

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical characteristics of Solifenacin-d5 hydrochloride (d5-SOL HCl). This deuterated analog of solifenacin, a muscarinic receptor antagonist, is a critical tool in pharmacokinetic and metabolic studies. Understanding its physical properties is paramount for its accurate handling, formulation, and analysis.

Core Physical and Chemical Data

Solifenacin-d5 hydrochloride presents as a white to off-white solid. While extensive experimental data for this specific deuterated compound is not widely published, the following tables summarize the available information, drawing from supplier data and analogous non-deuterated compounds.

Identifier	Value	Source
Chemical Name	[(3R)-1-azabicyclo[2.2.2]octan-3-yl] (1S)-1-(phenyl-d5)-3,4-dihydro-1H-isoquinoline-2-carboxylate hydrochloride	N/A
CAS Number	1426174-05-1	[1]
Molecular Formula	C ₂₃ H ₂₂ D ₅ ClN ₂ O ₂	[1]
Molecular Weight	403.96 g/mol	[1]

Table 1: General Identifiers for Solifenacin-d5 Hydrochloride

Physical Property	Value	Source & Notes
Appearance	White to Off-White Solid	Pharmaffiliates
Melting Point	196-198 °C	ChemicalBook. Note: A patent for the non-deuterated hydrochloride salt reports a melting point of 212-214 °C.[2] [3] This highlights the importance of batch-specific analysis.
Boiling Point	Data not available	N/A
Solubility	Slightly soluble in DMSO, Ethanol, Methanol, and Water.	ChemicalBook (qualitative). The non-deuterated succinate salt is freely soluble in water, glacial acetic acid, dimethyl sulfoxide, and methanol, suggesting the hydrochloride salt has good solubility in polar solvents.[4]

Table 2: Physical Properties of Solifenacin-d5 Hydrochloride

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of Solifenacin-d5 hydrochloride are not readily available in peer-reviewed literature. However, standard pharmaceutical methodologies would be employed for their characterization.

Determination of Melting Point:

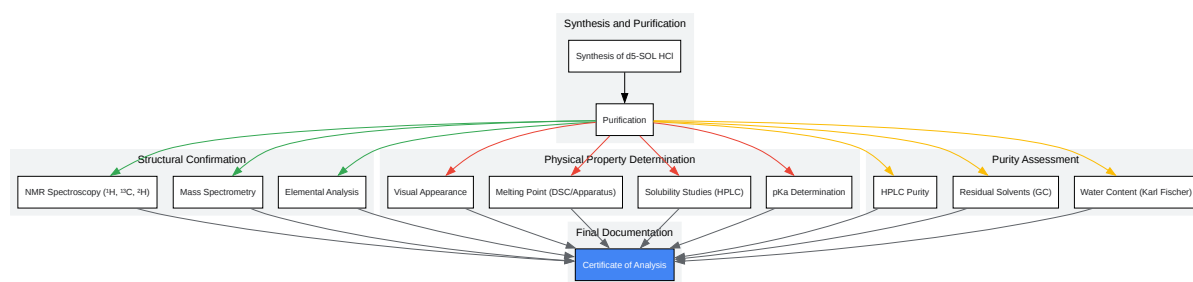
A calibrated differential scanning calorimeter (DSC) or a standard melting point apparatus would be used. A small, accurately weighed sample of Solifenacin-d5 hydrochloride would be heated at a controlled rate (e.g., 1-2 °C/min) until melting is observed. The temperature range from the onset to the completion of melting would be recorded.

Determination of Solubility:

Equilibrium solubility studies would be conducted by adding an excess amount of Solifenacin-d5 hydrochloride to a series of solvents (e.g., water, ethanol, DMSO, methanol) at a constant temperature (e.g., 25 °C). The suspensions would be agitated for a sufficient period to reach equilibrium (typically 24-48 hours). The saturated solutions would then be filtered, and the concentration of the dissolved compound would be determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Logical Workflow for Characterization

The following diagram illustrates a typical workflow for the physical and chemical characterization of a new batch of Solifenacin-d5 hydrochloride.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. patents.justia.com [patents.justia.com]
- 2. newdrugapprovals.org [newdrugapprovals.org]
- 3. US8039482B2 - Composition of solifenacin or salt thereof for use in solid formulation - Google Patents [patents.google.com]
- 4. geneesmiddeleninformatiebank.nl [geneesmiddeleninformatiebank.nl]
- To cite this document: BenchChem. [Solifenacin-d5 Hydrochloride: A Technical Overview of its Physical Characteristics]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15576187#solifenacin-d5-hydrochloride-physical-characteristics>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com